

# Proper Disposal of Deshydroxyethoxy Ticagrelor-d7: A Safety and Operational Guide

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## Compound of Interest

Compound Name: Deshydroxyethoxy Ticagrelor-d7

Cat. No.: B12414009

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed procedures for the safe disposal of **Deshydroxyethoxy Ticagrelor-d7**, a deuterated metabolite of Ticagrelor.

## Chemical and Physical Properties

**Deshydroxyethoxy Ticagrelor-d7** is a white to off-white solid.[1] It is a deuterated analog of Deshydroxyethoxy Ticagrelor. The key identifiers for this compound are presented in the table below.

Identifier	Value
Chemical Name	(1S,2R,3S,4R)-4-(7-(((1R,2S)-2-(3,4-difluorophenyl)cyclopropyl) amino)-5-((propyl-d7)thio)-3H-[1][2][3]triazolo[4,5-d]pyrimidin-3-yl)cyclopentane-1,2,3-triol[1]
Molecular Formula	C <sub>21</sub> H <sub>17</sub> D <sub>7</sub> F <sub>2</sub> N <sub>6</sub> O <sub>3</sub> S[1]
Molecular Weight	485.56 g/mol [1]
Unlabeled CAS Number	220347-05-7[2][4]

## Hazard Identification and Safety Precautions

The Safety Data Sheet (SDS) for the unlabeled parent compound, Deshydroxyethoxy Ticagrelor, indicates several hazards that should be considered when handling the deuterated form as well.[3]

#### Summary of Hazards:

Hazard Category	Classification	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed[3]
Acute Toxicity (Dermal)	Category 4	H312: Harmful in contact with skin[3]
Skin Irritation	Category 2	H315: Causes skin irritation[3]
Eye Irritation	Category 2	H319: Causes serious eye irritation[3]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation[3]

#### Personal Protective Equipment (PPE):

To mitigate these risks, the following personal protective equipment should be worn:

- **Gloves:** Chemically resistant gloves are required to prevent skin contact.[3]
- **Eye Protection:** Safety glasses or goggles are necessary to protect against eye irritation.[3]
- **Lab Coat:** A lab coat or other protective clothing should be worn to prevent skin exposure.[3]
- **Respiratory Protection:** If working in a poorly ventilated area or with fine powders, a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.[3]

#### Step-by-Step Disposal Procedure

The following procedure outlines the recommended steps for the safe disposal of **Deshydroxyethoxy Ticagrelor-d7**.

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## References

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